

CAY10509: Detailed Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: CAY10509

Cat. No.: B570661

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Introduction

CAY10509 is a potent prostaglandin F_{2α} (PGF_{2α}) analog that acts as a selective agonist for the prostaglandin F receptor (FP receptor). Its chemical structure, featuring a thio-fluorobenzene substituent in the lower side chain, confers high affinity for the FP receptor, with a reported IC₅₀ value of approximately 30 nM in binding to the recombinant human FP receptor. This makes **CAY10509** a valuable tool for investigating the diverse physiological and pathological roles of the FP receptor signaling pathway.

The FP receptor is a G-protein coupled receptor (GPCR) that, upon activation, primarily couples to G_q proteins. This initiates a signaling cascade involving the activation of phospholipase C (PLC), leading to the generation of inositol trisphosphate (IP₃) and diacylglycerol (DAG). These second messengers, in turn, trigger the release of intracellular calcium and the activation of protein kinase C (PKC), respectively. Downstream effects include the modulation of cellular processes such as smooth muscle contraction, cell proliferation, and differentiation.

These application notes provide comprehensive information on the solubility of **CAY10509**, detailed protocols for its use in key in vitro assays, and a visual representation of the FP receptor signaling pathway.

Data Presentation: Solubility of CAY10509

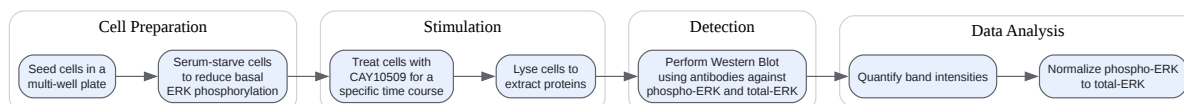
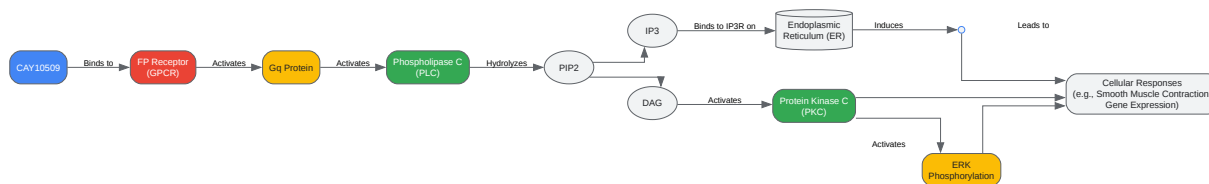
The solubility of **CAY10509** in various common laboratory solvents is summarized in the table below. This information is critical for the preparation of stock solutions and experimental media.

| Solvent | Solubility |
|---|-------------|
| Dimethyl Sulfoxide (DMSO) | ≥50 mg/mL |
| Dimethylformamide (DMF) | ≥50 mg/mL |
| Ethanol | ≥100 mg/mL |
| Phosphate-Buffered Saline (PBS), pH 7.2 | ~0.25 mg/mL |

Note: For aqueous solutions, it is recommended to first dissolve **CAY10509** in an organic solvent like DMSO or ethanol and then dilute with the aqueous buffer.

Signaling Pathway

The binding of **CAY10509** to the FP receptor initiates a well-characterized signaling cascade. The following diagram illustrates the key components and steps involved in this pathway.



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